

Stability, Storage, and Handling of LLY-283

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: LLY-283

Cat. No.: S533368

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For laboratory chemicals like **LLY-283**, adhering to specified storage conditions is critical for maintaining stability and experimental reproducibility.

Aspect	Specification
Storage Temperature (Powder)	-20°C [1]
Storage Temperature (in solvent)	-80°C [1]
Handling Precautions	Avoid dust formation, avoid inhalation and contact with skin/eyes, use only in well-ventilated areas [1].
Container	Keep container tightly sealed [1].
Stability	Stable under recommended storage conditions [1].
Incompatible Materials	Strong acids, strong bases, strong oxidizing agents, and strong reducing agents [1].

Experimental Context and Protocols

The storage conditions above ensure the chemical integrity of **LLY-283** for your experiments. Here is more context about its application.

- **Biochemical Profile:** **LLY-283** is a potent, selective, and orally active inhibitor of the PRMT5:MEP50 complex. It inhibits PRMT5 enzymatic activity **in vitro** with an IC_{50} of 22 ± 3 nM and in cells with an IC_{50} of 25 ± 1 nM. Its binding affinity (K_d) for the PRMT5:MEP50 complex is 6 ± 2 nM [2] [3].
- **Antiproliferative Activity:** The table below shows the antiproliferative activity (IC_{50}) of **LLY-283** in a panel of human cancer cell lines after 7 days of treatment [3].

Cell Line	IC_{50} (μ M)	Cell Line	IC_{50} (μ M)
HEL 92.1.7	0.003	A-375	0.032 / 0.037
KMS-12-BM	0.006	NCI-H2122	0.027
ARH-77	0.01	HCC1937	0.03
NCI-H2171	0.01	IM-9	0.046
A2058	0.013	KARPAS-422	0.085
COLO-829	0.013	MX1	> 2.5
Daudi	0.017	NCI-H1651	> 2.5
NUGC-3	0.017	NCI-H1930	> 2.5
GAK	0.016		
MV4-11	0.016		

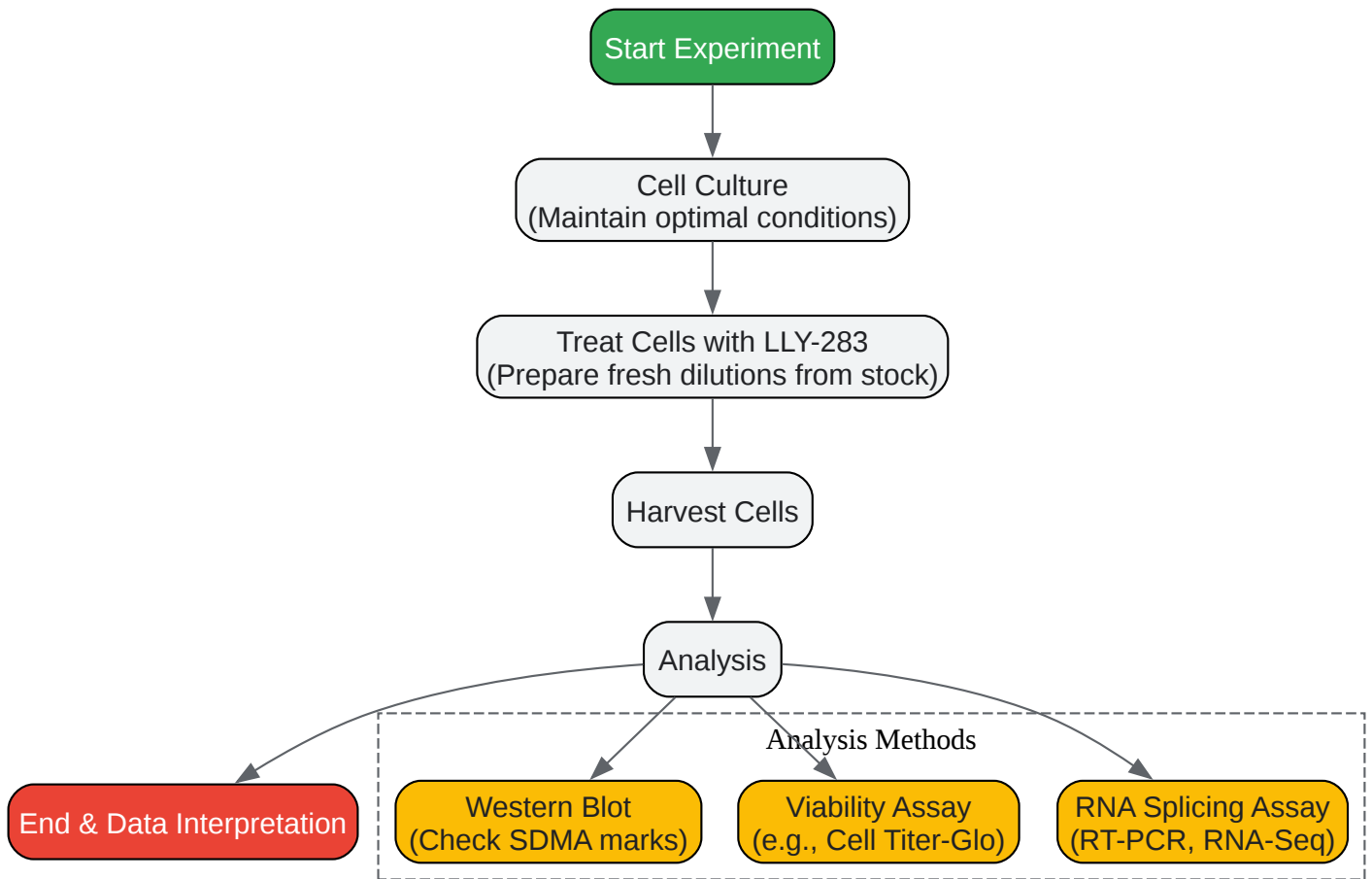
Troubleshooting Guide and FAQs

- **Q1: What is the evidence that LLY-283 remains stable and active when stored as recommended?**
 - **A:** The manufacturer classifies the compound as "stable under recommended storage conditions" [1]. Furthermore, the published research that first described **LLY-283** demonstrated its potent **in vivo** antitumor activity in mouse xenograft models after oral dosing [2]. This confirms that the compound retains its biological efficacy when proper handling and storage protocols are followed from the container to the animal model.
- **Q2: What should I do if LLY-283 powder is accidentally left at room temperature?**

- **A:** If the powder is exposed to room temperature for a short period, it may not degrade significantly, but it is best practice to consider it potentially compromised. For critical experiments, it is advisable to use a new aliquot. For non-critical work, you may proceed but include appropriate controls to verify the inhibitor's activity. Always **avoid exposing the powder to direct sunlight** [1].
- **Q3: Are there any specific hazards I should be aware of when handling LLY-283?**
 - **A:** Yes. According to the Safety Data Sheet (SDS), **LLY-283** is **harmful if swallowed (H302)** and is **very toxic to aquatic life with long-lasting effects (H410)**. You must use personal protective equipment (PPE) including safety goggles, gloves, and impervious clothing. Avoid release into the environment and dispose of waste according to institutional regulations for approved waste disposal [1].

Experimental Workflow for PRMT5 Inhibition

For your research, the following diagram illustrates a general workflow for using **LLY-283** to investigate PRMT5 function in a cell-based assay.



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References

1. LLY-283|2040291-27-6|MSDS [dcchemicals.com]
2. LLY-283, a Potent and Selective Inhibitor of Arginine ... [pmc.ncbi.nlm.nih.gov]

3. LLY-283 | PRMT5 Inhibitor [medchemexpress.com]

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